

Application Notes and Protocols: Dotriacontane-d66 in Food Safety

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Compound of Interest

Compound Name: Dotriacontane-d66

Cat. No.: B3029326

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Introduction

In the landscape of food safety analysis, ensuring the accuracy and reliability of analytical data is paramount. Chemical contaminants, such as pesticides and environmental pollutants, are often present in complex food matrices at trace levels.^[1] The use of internal standards is a critical component of robust analytical methods, particularly in chromatographic techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), to compensate for variations in sample preparation and instrument response. **Dotriacontane-d66**, a deuterated long-chain alkane, serves as an ideal internal standard for the analysis of non-polar contaminants in various food matrices. Its chemical inertness, distinct mass-to-charge ratio from native compounds, and low probability of natural occurrence make it a valuable tool for researchers and drug development professionals.

This document provides detailed application notes and protocols for the utilization of **Dotriacontane-d66** as a reference material in food safety analysis.

Physicochemical Properties of Dotriacontane-d66

A comprehensive understanding of the physicochemical properties of **Dotriacontane-d66** is essential for its effective application as an internal standard.

Property	Value	Reference
Chemical Name	n-Dotriacontane-d66	[2][3][4]
CAS Number	62369-68-0	[2][4][5]
Molecular Formula	C32D66	[4][6]
Molecular Weight	517.27 g/mol	[6]
Isotopic Enrichment	≥98 atom % D	[7]
Physical Form	Solid	[4]
Solubility	Soluble in organic solvents like isooctane and hexane	[2]
Storage Conditions	Room temperature	[7]

Principle of Internal Standardization with Dotriacontane-d66

The core principle behind using **Dotriacontane-d66** as an internal standard is to add a known amount to every sample, calibrant, and blank. Any loss of analyte during sample extraction, cleanup, or injection will be mirrored by a proportional loss of the internal standard. By calculating the ratio of the internal standard's response to the analyte's response, accurate quantification can be achieved, correcting for procedural variations.

Caption: Workflow of Internal Standardization using **Dotriacontane-d66**.

Application: Analysis of Lipophilic Contaminants in Fatty Food Matrices

Dotriacontane-d66 is particularly well-suited for the analysis of lipophilic (fat-soluble) contaminants such as certain pesticides, polychlorinated biphenyls (PCBs), and polycyclic aromatic hydrocarbons (PAHs) in fatty food matrices like edible oils, fish, and dairy products. Its long alkyl chain ensures similar extraction and chromatographic behavior to these analytes.

Experimental Protocol: GC-MS Analysis of Organochlorine Pesticides in Fish Tissue

This protocol outlines a general procedure for the determination of organochlorine pesticides in fish tissue using **Dotriacontane-d66** as an internal standard.

1. Materials and Reagents

- **Dotriacontane-d66** solution (10 µg/mL in isooctane)
- Pesticide standard mix
- Hexane, Acetone, Dichloromethane (pesticide residue grade)
- Anhydrous Sodium Sulfate
- Florisil® SPE cartridges
- Homogenizer
- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)

2. Sample Preparation and Extraction

- Homogenize 10 g of fish tissue.
- Spike the homogenized sample with 100 µL of the 10 µg/mL **Dotriacontane-d66** internal standard solution.
- Mix the sample with 20 g of anhydrous sodium sulfate to form a free-flowing powder.
- Extract the mixture with 150 mL of hexane:acetone (1:1, v/v) using a Soxhlet extractor for 6 hours.
- Concentrate the extract to approximately 5 mL using a rotary evaporator.

3. Cleanup

- Condition a Florisil® SPE cartridge with 10 mL of hexane.
- Load the concentrated extract onto the cartridge.
- Elute the pesticides and the internal standard with 50 mL of hexane:dichloromethane (9:1, v/v).
- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

4. GC-MS Analysis

- GC Column: 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms)
- Injection Volume: 1 µL (splitless)
- Inlet Temperature: 280 °C
- Oven Program: 60 °C for 1 min, ramp to 180 °C at 20 °C/min, then to 300 °C at 5 °C/min, hold for 10 min.
- Carrier Gas: Helium at 1.0 mL/min
- MS Transfer Line: 290 °C
- Ion Source: 230 °C
- Acquisition Mode: Selected Ion Monitoring (SIM)

5. Quantification

- Create a calibration curve by plotting the ratio of the peak area of each pesticide to the peak area of **Dotriacontane-d66** against the concentration
- Calculate the concentration of each pesticide in the sample using the response ratio obtained from the sample analysis and the calibration curve.

Caption: Detailed workflow for contaminant analysis using an internal standard.

Expected Performance Data

While specific performance data for **Dotriacontane-d66** in food safety applications is not widely published, the use of deuterated long-chain alkanes provides a robust and reliable results. The following table presents typical performance characteristics that can be expected when using such an internal standard for pesticide analysis.

Parameter	Expected Value
Linearity (R ²)	> 0.995
Recovery	70 - 120%
Repeatability (RSDr)	< 15%
Reproducibility (RSDR)	< 25%
Limit of Quantification (LOQ)	Analyte and matrix dependent (typically low µg/kg)

Note: These values are illustrative and actual performance must be determined through method validation for each specific analyte and matrix.

Conclusion

Dotriacontane-d66 is a highly suitable internal standard for the GC-MS analysis of non-polar and semi-polar contaminants in complex food matrices. It behaves similarly to many target analytes during sample preparation and analysis, thereby providing effective correction for analytical variability. The information provided in these application notes provides a solid foundation for researchers, scientists, and drug development professionals to incorporate **Dotriacontane-d66** into their workflows, ultimately contributing to more accurate and reliable analytical outcomes.

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